

Preparation of Uridine Monophosphate (UMP) Disodium Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Uridine monophosphate disodium

Cat. No.: B7803349

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Uridine Monophosphate (UMP), a key nucleotide, is a fundamental component of ribonucleic acid (RNA) and a precursor in the biosynthesis of other pyrimidines.^{[1][2]} Its disodium salt is a stable and highly water-soluble form, making it ideal for use in a variety of in vitro and in vivo experimental settings. Proper preparation of stock solutions is critical to ensure experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, storage, and handling of UMP disodium stock solutions for research applications, including cell culture and biochemical assays.

Quantitative Data Summary

For consistent and reproducible experimental results, it is crucial to start with accurately prepared reagents. The table below summarizes the key quantitative data for **Uridine Monophosphate Disodium Salt**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ N ₂ Na ₂ O ₉ P	--INVALID-LINK--[3], --INVALID-LINK--[4]
Molecular Weight	368.15 g/mol	--INVALID-LINK--[3], --INVALID-LINK--[4]
Appearance	White to off-white crystalline powder	--INVALID-LINK--[5]
Purity	≥98%	--INVALID-LINK--[3], --INVALID-LINK--[4]
Solubility in Water	Up to 100 mM[3], 50 mg/mL[4]	--INVALID-LINK--[3], --INVALID-LINK--[4]
Storage of Solid	-20°C, desiccated	--INVALID-LINK--[3], --INVALID-LINK--[4]
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	--INVALID-LINK--[6]

Experimental Protocols

Preparation of a 100 mM Sterile UMP Disodium Salt Stock Solution

This protocol describes the preparation of a 100 mM stock solution of UMP disodium salt, suitable for cell culture and other sterile applications.

Materials:

- Uridine 5'-Monophosphate Disodium Salt (purity ≥98%)
- Nuclease-free water or sterile Phosphate-Buffered Saline (PBS)
- Sterile conical tubes (15 mL or 50 mL)
- Sterile 0.22 µm syringe filter

- Sterile syringe
- Analytical balance
- Vortex mixer
- Laminar flow hood or biological safety cabinet

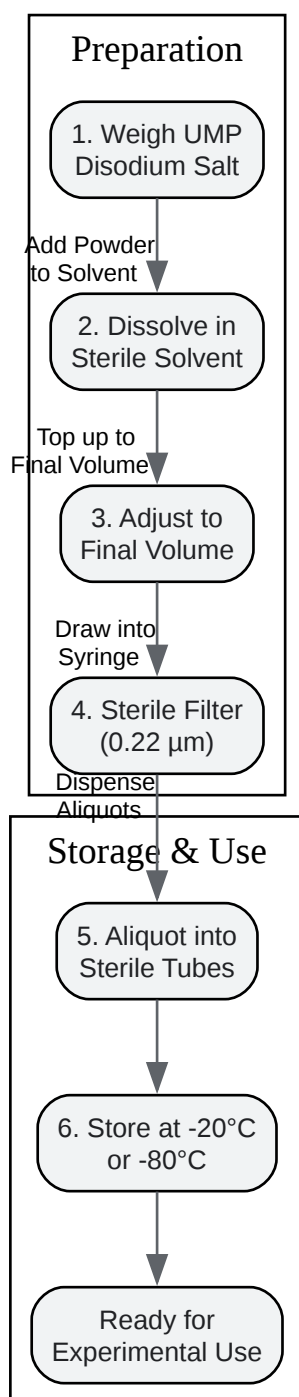
Procedure:

- Aseptic Technique: Perform all steps within a laminar flow hood or biological safety cabinet to maintain sterility.
- Weighing: Accurately weigh the required amount of UMP disodium salt powder. To prepare 10 mL of a 100 mM stock solution, weigh 368.15 mg.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add approximately 8 mL of nuclease-free water or sterile PBS to the tube.
 - Vortex the solution until the UMP disodium salt is completely dissolved. The solution should be clear and colorless.[\[4\]](#)[\[7\]](#)
- Volume Adjustment: Adjust the final volume to 10 mL with nuclease-free water or sterile PBS.
- Sterile Filtration:
 - Draw the UMP solution into a sterile syringe.
 - Attach a sterile 0.22 μ m syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step is crucial for removing any potential microbial contaminants.
- Aliquoting and Storage:

- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μ L or 1 mL) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[6] Avoid repeated freeze-thaw cycles.^[6]

Quality Control:

- Visual Inspection: The final stock solution should be clear and free of any precipitates or particulates.
- pH Measurement (Optional): The pH of the solution in water is expected to be near neutral. If dissolving in a buffer, the pH should be verified.

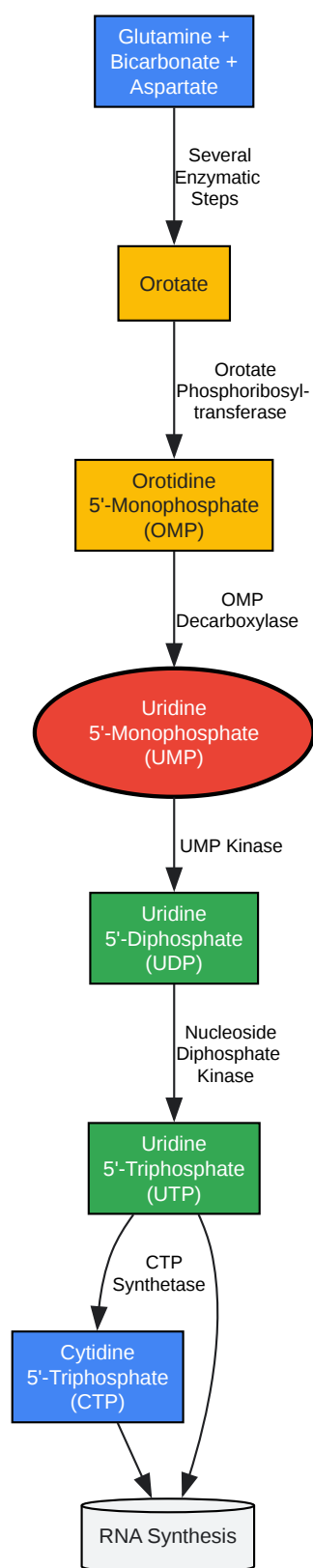


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Caption: Experimental workflow for preparing sterile UMP stock solution.

UMP in Pyrimidine Biosynthesis

Uridine monophosphate is a central molecule in the de novo synthesis of pyrimidines. This pathway utilizes simple precursors to build the pyrimidine ring, which is then attached to a ribose phosphate moiety to form UMP. UMP can then be phosphorylated to uridine diphosphate (UDP) and uridine triphosphate (UTP), which are essential for RNA synthesis and can be converted to other pyrimidines like cytidine triphosphate (CTP).



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Caption: De novo pyrimidine biosynthesis pathway leading to UMP and its derivatives.

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